

Diallyl malonate molecular weight and formula

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Compound of Interest

Compound Name: Diallyl malonate

Cat. No.: B160601

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In-depth Technical Guide: Diallyl Malonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides the fundamental chemical properties of **diallyl malonate**, focusing on its molecular formula and weight. This information is critical for researchers and professionals in drug development and chemical synthesis for accurate stoichiometric calculations, analytical characterization, and experimental design.

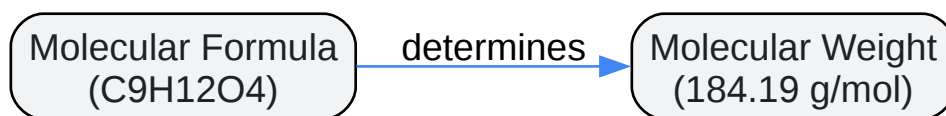
Core Chemical Data

The essential molecular details of **diallyl malonate** are summarized in the table below. This data is foundational for any experimental or theoretical work involving this compound.

Property	Value	Source
Molecular Formula	C9H12O4	PubChem[1]
Molecular Weight	184.19 g/mol	PubChem[1]
IUPAC Name	bis(prop-2-enyl) propanedioate	PubChem[1]
CAS Number	1797-75-7	PubChem[1]

Logical Relationship of Core Properties

The molecular formula of a compound dictates its molecular weight. The diagram below illustrates this fundamental relationship for **diallyl malonate**.



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Caption: Relationship between molecular formula and molecular weight.

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References

- 1. Diallyl malonate | C9H12O4 | CID 228227 - PubChem [pubchem.ncbi.nlm.nih.gov]
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